

Application Note: Solid-Phase Peptide Synthesis (SPPS) of Z-Phe-Leu-Ala-OH

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Compound of Interest

Compound Name: Z-Phe-Leu-Ala-OH

CAS No.: 24955-29-1

Cat. No.: B1458683

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Audience: Researchers, Peptide Chemists, and Drug Development Professionals

Methodology: Fmoc/tBu Orthogonal Solid-Phase Synthesis

Mechanistic Rationale & Orthogonal Strategy

The synthesis of the target tripeptide **Z-Phe-Leu-Ala-OH** requires a highly optimized Fmoc solid-phase peptide synthesis (SPPS) strategy[1]. Because peptides are synthesized from the C-terminus to the N-terminus, the sequence is assembled in the order of Alanine

Leucine

Phenylalanine.

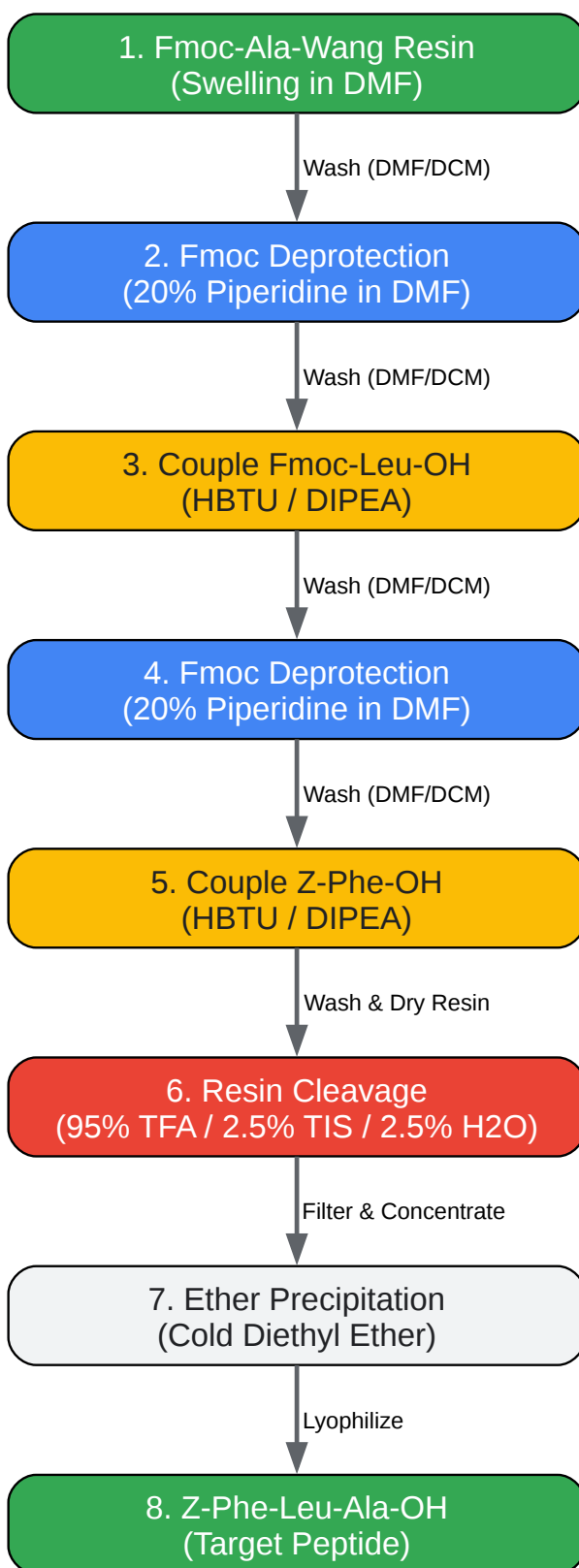
To achieve high yield and purity without the need for complex post-cleavage modifications, this protocol utilizes a self-validating orthogonal protecting group system:

- **Resin Selection (Causality):** Wang resin (4-benzyloxybenzyl alcohol resin) is the industry standard for synthesizing peptide acids. The ester linkage formed between the C-terminal Alanine and the polystyrene-based Wang linker is completely stable to the basic conditions

(20% piperidine) used for iterative Fmoc deprotection[2]. However, this ester bond is highly labile to concentrated Trifluoroacetic Acid (TFA), ensuring the final peptide is cleanly released with a free C-terminal carboxylic acid (-OH)[2].

- **Protecting Group Orthogonality:** The N-terminal Phenylalanine is introduced as a pre-protected Z-Phe-OH building block. The benzyloxycarbonyl (Z or Cbz) group is a urethane-type protecting group that exhibits exceptional stability to strong acids like TFA[3]. Unlike the Boc group (which is rapidly cleaved by TFA) or the Fmoc group (which is base-labile), the Z group remains covalently attached to the N-terminus during the final 95% TFA resin cleavage step[4]. This orthogonal stability eliminates the need for post-synthesis N-terminal derivatization in solution.
- **Coupling Chemistry:** Peptide bond formation is driven by HBTU and DIPEA. HBTU requires the tertiary amine base DIPEA to activate the carboxyl group of the incoming amino acid, forming a highly reactive OBt ester that undergoes rapid aminolysis by the resin-bound peptide's free N-terminus[5].

Experimental Workflow



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Workflow for the Solid-Phase Peptide Synthesis of **Z-Phe-Leu-Ala-OH**.

Step-by-Step Methodology

Note: This protocol is scaled for 1.0 mmol of peptide synthesis using pre-loaded Fmoc-Ala-Wang resin.

Phase 1: Resin Preparation

- Resin Swelling: Weigh out the equivalent of 1.0 mmol of Fmoc-Ala-Wang resin (approx. 1.4 - 1.6 g depending on the specific loading capacity, typically ~0.6 mmol/g).
- Transfer the resin to a fritted SPPS reaction vessel.
- Add 15 mL of N,N-Dimethylformamide (DMF) and gently agitate for 30 minutes at room temperature to swell the polystyrene matrix, maximizing the exposure of reactive sites. Drain the solvent.

Phase 2: Iterative Elongation (Fmoc-Leu-OH)

- Fmoc Deprotection: Add 15 mL of 20% Piperidine in DMF to the resin. Agitate for 5 minutes, then drain. Add another 15 mL of 20% Piperidine in DMF and agitate for an additional 15 minutes.
- Washing: Drain the reaction vessel and wash the resin thoroughly to remove residual piperidine: 3 × DMF (15 mL), 3 × Dichloromethane (DCM) (15 mL), and 3 × DMF (15 mL).
- Amino Acid Activation: In a separate vial, dissolve 4.0 mmol (4 eq) of Fmoc-Leu-OH and 4.0 mmol (4 eq) of HBTU in 10 mL of DMF. Add 8.0 mmol (8 eq) of DIPEA. Vortex the mixture for 2 minutes to allow the active ester to form^[5].
- Coupling: Transfer the activated Fmoc-Leu-OH solution to the reaction vessel containing the resin. Agitate gently for 60 minutes at room temperature.
- Washing: Drain the coupling solution and wash the resin: 3 × DMF (15 mL) and 3 × DCM (15 mL). (Optional: A Kaiser test can be performed here to confirm the absence of free primary amines, validating a >99% coupling efficiency).

Phase 3: Final Coupling (Z-Phe-OH)

- Second Fmoc Deprotection: Repeat Steps 4 and 5 to remove the Fmoc group from the newly coupled Leucine residue.
- Terminal Coupling: In a separate vial, dissolve 4.0 mmol (4 eq) of Z-Phe-OH and 4.0 mmol (4 eq) of HBTU in 10 mL of DMF. Add 8.0 mmol (8 eq) of DIPEA. Pre-activate for 2 minutes.
- Transfer to the reaction vessel and agitate for 60 minutes.
- Final Wash & Drying: Drain the vessel and wash the resin sequentially: 3 × DMF, 3 × DCM, and 3 × Methanol. Dry the resin completely under a vacuum for 2 hours.

Phase 4: Cleavage and Recovery

Note: Because Phe, Leu, and Ala lack reactive side chains, no side-chain protecting groups are present. The cleavage cocktail serves solely to break the Wang resin ester bond.

13. Resin Cleavage: Prepare a cleavage cocktail of 95% TFA, 2.5% Triisopropylsilane (TIS), and 2.5% ultra-pure H₂O. (TIS and water are included as a standard best practice to quench any ambient carbocations).

14. Add 15 mL of the cleavage cocktail to the dried resin. Agitate gently for 2 hours at room temperature. The Z-group will remain completely unaffected by the TFA^[4].

15. Filtration: Filter the cleavage mixture through the frit into a clean round-bottom flask. Wash the depleted resin beads with an additional 5 mL of neat TFA and combine the filtrates.

16. Precipitation: Concentrate the combined TFA filtrate under a gentle stream of nitrogen gas to approximately 3-4 mL.

17. Add 30 mL of ice-cold diethyl ether to the concentrated solution to precipitate the crude **Z-Phe-Leu-Ala-OH** peptide.

18. Centrifuge at 4000 rpm for 5 minutes at 4°C. Decant the ether supernatant. Wash the peptide pellet twice more with fresh ice-cold ether.

19. Lyophilization: Dissolve the washed pellet in a mixture of Acetonitrile/Water (50:50 v/v) and lyophilize to yield the final **Z-Phe-Leu-Ala-OH** powder.

Quantitative Data Summary

Experimental Step	Reagent / Solvent	Equivalents	Volume / Concentration	Reaction Time
Resin Swelling	DMF	N/A	15 mL	30 min
Fmoc Deprotection	20% Piperidine in DMF	N/A	15 mL	5 min + 15 min
AA Activation	Fmoc-AA-OH / HBTU / DIPEA	4 : 4 : 8	~0.4 M in DMF	2 min (Pre-activation)
Peptide Coupling	Activated Amino Acid	4 eq	10 mL	60 min
Resin Cleavage	TFA / TIS / H ₂ O (95:2.5:2.5)	N/A	15 mL	120 min
Precipitation	Cold Diethyl Ether	N/A	~10x Cleavage Vol.	5 min (Centrifugation)

References

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Sources

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